

# Personal protective equipment for handling Iodomethyl methyl ether

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## Compound of Interest

Compound Name: *Iodomethyl methyl ether*

Cat. No.: B079887

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## Safe Handling and Disposal of Iodomethyl Methyl Ether

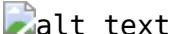
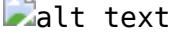
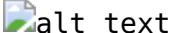
This guide provides essential safety protocols, personal protective equipment (PPE) requirements, and operational plans for the handling and disposal of **Iodomethyl methyl ether** (CAS No. 13057-19-7). This substance is a highly flammable, toxic, and corrosive halo ether that is also a suspected carcinogen, demanding strict adherence to safety procedures.[1][2][3]

## Essential Information

**Iodomethyl methyl ether** is a highly reactive chemical that must be handled with extreme caution. It is toxic if swallowed, inhaled, or in contact with skin, causes severe skin burns and eye damage, and is suspected of causing cancer.[1][2] Its high flammability also presents a significant fire risk.[1][2] All work must be conducted within a certified chemical fume hood, and all personnel must be trained on the specific hazards and procedures outlined in this document.

## Hazard Summary

The following table summarizes the hazards associated with **Iodomethyl methyl ether** based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Class	Pictogram	Signal Word	Hazard Statement
Flammable Liquids	 alt text	Danger	H225: Highly flammable liquid and vapor. <a href="#">[1]</a> <a href="#">[2]</a>
Acute Toxicity (Oral, Dermal, Inhalation)	 alt text	Danger	H301+H311+H331: Toxic if swallowed, in contact with skin, or if inhaled. <a href="#">[2]</a> <a href="#">[3]</a>
Skin Corrosion/Irritation	 alt text	Danger	H314: Causes severe skin burns and eye damage. <a href="#">[1]</a> <a href="#">[2]</a>
Carcinogenicity	 alt text	Danger	H351: Suspected of causing cancer. <a href="#">[1]</a> <a href="#">[2]</a>

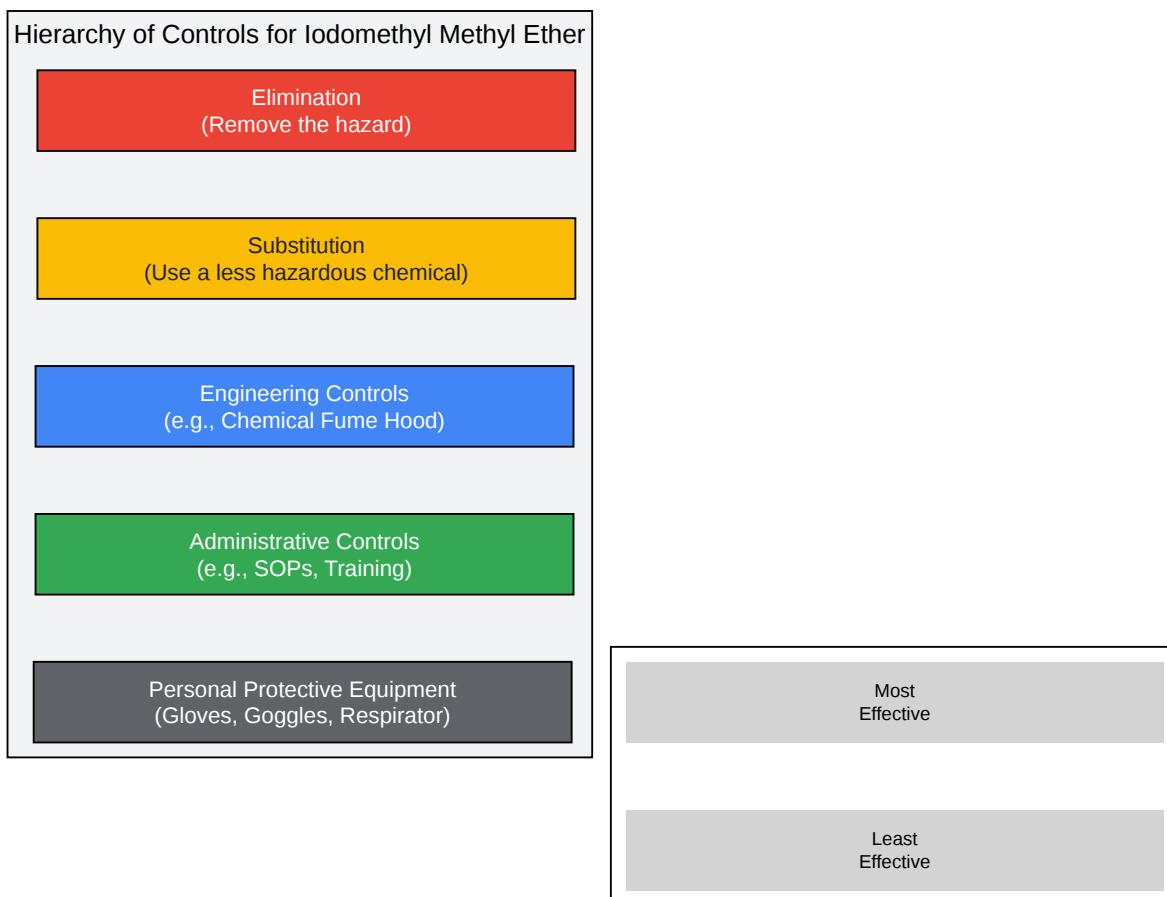
## Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory. Standard laboratory attire (long pants, closed-toe shoes) is required at all times.

Protection Type	Specific Recommendations	Rationale
Hand Protection	Double-gloving is required. • Inner Glove: Nitrile. • Outer Glove: Butyl rubber or Viton™.	Halogenated ethers can quickly permeate common lab gloves like nitrile and latex. <sup>[2]</sup> <sup>[4]</sup> Butyl rubber offers superior resistance to these compounds. <sup>[5]</sup> Double-gloving provides an additional layer of protection and allows for safe removal of the contaminated outer glove.
Eye and Face Protection	Chemical safety goggles and a full-face shield.	Protects against splashes of this highly corrosive liquid, which can cause severe eye damage, including blindness. <sup>[2]</sup> <sup>[4]</sup>
Body Protection	Flame-retardant and chemical-resistant lab coat. For larger quantities or increased splash risk, a chemical-resistant apron or coveralls are required.	Provides protection against skin contact, which can cause severe burns and toxicity. <sup>[4]</sup> <sup>[6]</sup> Flame-retardant material is essential due to the high flammability of the compound.
Respiratory Protection	All work must be performed in a certified chemical fume hood. For situations with potential exposure outside a fume hood (e.g., large spills), a NIOSH-approved full-face respirator with an organic vapor cartridge or a Self-Contained Breathing Apparatus (SCBA) is required. <sup>[3]</sup> <sup>[7]</sup> <sup>[8]</sup>	The substance is toxic if inhaled. <sup>[1]</sup> <sup>[2]</sup> Engineering controls (fume hood) are the primary defense. Respirators are for emergency situations.

## Hierarchy of Controls

To ensure maximum safety, hazards should be managed by following the hierarchy of controls. This framework prioritizes control methods from most to least effective.



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Caption: The hierarchy of controls prioritizes safety measures from most to least effective.

## Operational Plans Safe Handling Protocol

## 1. Preparation and Engineering Controls:

- **Area Designation:** Designate a specific area within a certified chemical fume hood for handling **Iodomethyl methyl ether**.
- **Ventilation Check:** Verify the fume hood is functioning correctly (check airflow monitor) before beginning any work.
- **Emergency Equipment:** Ensure an eyewash station, safety shower, and a Class B (or ABC) fire extinguisher are unobstructed and immediately accessible.
- **Spill Kit:** Have a chemical spill kit rated for flammable and toxic organic liquids readily available.
- **Grounding:** Ensure all containers and dispensing equipment are properly grounded to prevent static discharge, which could ignite the flammable vapors.[9]

## 2. Handling the Compound:

- **Don PPE:** Put on all required PPE before handling the chemical container.
- **Inert Atmosphere:** If the procedure is sensitive to air or moisture, handle the compound under an inert atmosphere (e.g., nitrogen or argon).[4]
- **Dispensing:** Use only non-sparking tools for transfers.[4][9] Perform all transfers slowly in the back of the fume hood to minimize vapor escape. Use a syringe or cannula for liquid transfers where possible.
- **Container Management:** Keep the container tightly closed when not in use.[4]

## 3. Post-Handling and Cleanup:

- **Decontamination:** Thoroughly decontaminate all surfaces and equipment that came into contact with the chemical using a suitable solvent (e.g., ethanol), followed by soap and water. All decontamination materials must be treated as hazardous waste.
- **Doffing PPE:** Remove PPE in the correct order to avoid cross-contamination. Remove outer gloves first, followed by the lab coat, face shield, and goggles. Remove inner gloves last.

- Hygiene: Wash hands and forearms thoroughly with soap and water after work is completed.  
[\[4\]](#)

## Operational Workflow



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Caption: Step-by-step workflow for the safe handling of **Iodomethyl methyl ether**.

## Emergency and Disposal Plans

### Emergency Procedures

Immediate action is critical in the event of an exposure or spill.

Incident Type	Immediate Action Protocol
Skin Contact	<ol style="list-style-type: none"><li>1. Immediately go to the nearest safety shower.</li><li>2. Remove all contaminated clothing while under the shower.</li><li>3. Flush the affected area with copious amounts of water for at least 15 minutes.<sup>[10]</sup></li><li>4. Seek immediate medical attention.</li></ol>
Eye Contact	<ol style="list-style-type: none"><li>1. Immediately go to the nearest eyewash station.</li><li>2. Forcibly hold eyelids open and flush eyes with water for at least 15 minutes.<sup>[10]</sup></li><li>3. Remove contact lenses if present and easy to do.</li><li>4. Seek immediate medical attention.</li></ol>
Inhalation	<ol style="list-style-type: none"><li>1. Move the affected person to fresh air immediately.<sup>[7]</sup></li><li>2. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration.</li><li>3. Seek immediate medical attention.</li></ol>
Ingestion	<ol style="list-style-type: none"><li>1. Do NOT induce vomiting.</li><li>2. Rinse mouth with water.</li><li>3. If the person is conscious, have them drink one to two glasses of water.</li><li>4. Seek immediate medical attention.<sup>[10]</sup></li></ol>
Small Spill (<100 mL)	<ol style="list-style-type: none"><li>1. Evacuate all non-essential personnel from the area.</li><li>2. Wearing full PPE (including respirator), cover the spill with an absorbent material rated for flammable liquids (e.g., Chemizorb®).</li><li>3. Collect the absorbed material using non-sparking tools and place it in a sealed, labeled hazardous waste container.</li><li>4. Decontaminate the spill area.</li></ol>
Large Spill (>100 mL)	<ol style="list-style-type: none"><li>1. Evacuate the entire laboratory immediately.</li><li>2. Alert personnel in adjacent areas and activate the fire alarm if necessary.</li><li>3. Call emergency services and the institution's environmental</li></ol>

health and safety (EH&S) department.[10] 4. Do not attempt to clean up the spill yourself.

## Storage and Disposal Plan

- Storage: Store **Iodomethyl methyl ether** in a tightly sealed, properly labeled container in a designated, ventilated, and explosion-proof refrigerator for flammable liquids, typically at 2-8°C.[2][5] Store away from incompatible materials such as strong oxidizing agents, acids, and bases.[9]
- Waste Disposal: All materials contaminated with **Iodomethyl methyl ether**, including empty containers, used PPE, and cleanup debris, must be treated as hazardous waste.
  - Segregation: Collect all waste in a dedicated, sealed container made of a compatible material. Do not mix with other waste streams.[11]
  - Labeling: Clearly label the waste container as "Hazardous Waste: **Iodomethyl Methyl Ether**" and include other relevant hazard warnings (Flammable, Toxic, Corrosive).
  - Disposal: Dispose of the waste through your institution's approved hazardous waste disposal program, in accordance with all local, state, and federal regulations.[11]

## Quantitative Data Summary

Property	Value
Molecular Formula	<chem>C2H5IO</chem> [1]
Molecular Weight	171.96 g/mol [1]
Appearance	Liquid[2]
Density	2.03 g/mL at 25 °C[2][3]
Boiling Point	39 °C at 20 mmHg[2][3]
Flash Point	22 °C (71.6 °F) - closed cup[2][3]
Storage Temperature	2-8°C[2][3]

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)